

# Essential Safety and Operational Guidance for 2,6-Deoxyfructosazine-13C4

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## Compound of Interest

Compound Name: 2,6-Deoxyfructosazine-13C4

Cat. No.: B565449

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This document provides critical safety and logistical information for the handling and disposal of **2,6-Deoxyfructosazine-13C4**. The following procedures are designed to ensure a safe laboratory environment and operational efficiency.

## Core Safety Assessment

Based on available safety data for the parent compound, 2,5-Deoxyfructosazine, this chemical is not classified as hazardous.<sup>[1]</sup> The carbon-13 isotopic label (<sup>13</sup>C<sub>4</sub>) is a stable, non-radioactive isotope and therefore does not introduce any radiological hazards. Consequently, the primary safety considerations are aligned with standard laboratory practices for handling non-hazardous chemical substances.

## Personal Protective Equipment (PPE)

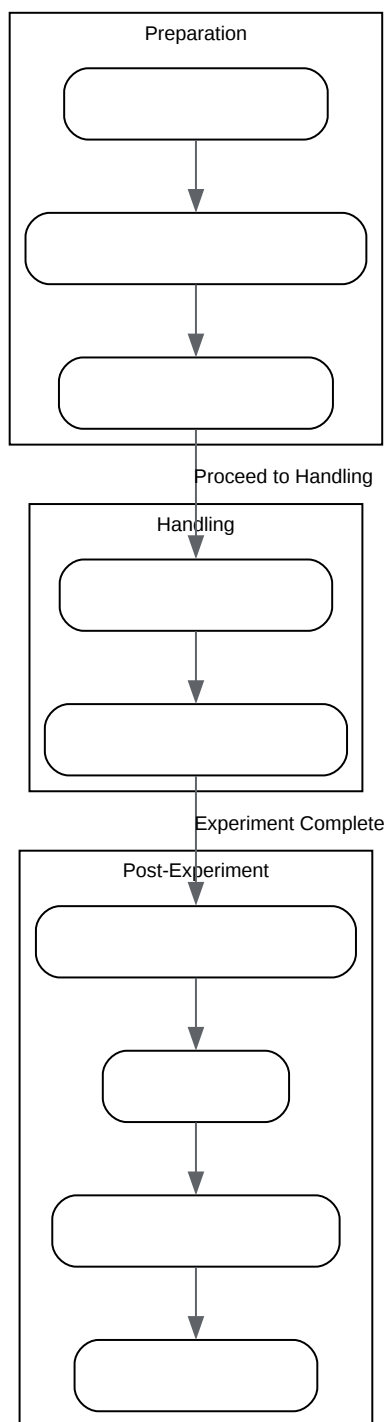
While **2,6-Deoxyfructosazine-13C4** is not classified as hazardous, adherence to standard laboratory personal protective equipment protocols is mandatory to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles	Protects against accidental splashes or aerosol generation.
Hand Protection	Standard laboratory gloves (e.g., nitrile)	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat	Protects clothing and skin from potential spills.

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,6-Deoxyfructosazine-13C4** is crucial for maintaining safety and experimental integrity.

Figure 1. Experimental Workflow for 2,6-Deoxyfructosazine-13C4

[Click to download full resolution via product page](#)Figure 1. Experimental Workflow for **2,6-Deoxyfructosazine-13C4**

## Disposal Plan

As a non-hazardous substance, the disposal of **2,6-Deoxyfructosazine-13C4** and its empty containers should adhere to institutional and local guidelines for non-hazardous chemical waste.

- **Unused Product:** Dispose of as non-hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) office for specific procedures.<sup>[2][3]</sup>
- **Empty Containers:** Once empty, containers can typically be disposed of in the regular trash, provided they are triple-rinsed with a suitable solvent and the label is defaced.<sup>[2]</sup>
- **Contaminated Materials:** Any lab materials (e.g., pipette tips, paper towels) that come into contact with the chemical should be disposed of as non-hazardous solid waste.<sup>[2]</sup>

It is the responsibility of the user to ensure that waste is managed in accordance with all applicable local, state, and federal regulations.<sup>[4]</sup> When in doubt, contact your institution's EHS department for guidance.<sup>[2][3]</sup>

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